

# (S)-(-)-1-(2-Naphthyl)ethanol material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: (S)-(-)-1-(2-Naphthyl)ethanol

Cat. No.: B2441702

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An In-Depth Technical Guide to the Material Safety Data Sheet for **(S)-(-)-1-(2-Naphthyl)ethanol**

## Authored by a Senior Application Scientist

This document provides a comprehensive analysis of the material safety and handling protocols for **(S)-(-)-1-(2-Naphthyl)ethanol** (CAS No. 27544-18-9). It is intended for researchers, scientists, and professionals in drug development who utilize this chiral alcohol as a critical intermediate and biochemical tool. This guide moves beyond a simple recitation of Safety Data Sheet (SDS) fields to offer a deeper, field-proven perspective on risk mitigation, experimental design, and the causal links between the compound's chemical properties and its safe application in a laboratory setting.

## Core Compound Identification and Physicochemical Profile

**(S)-(-)-1-(2-Naphthyl)ethanol** is a chiral secondary alcohol valued in asymmetric synthesis and proteomics research.<sup>[1]</sup> Its identity is confirmed by its CAS number, 27544-18-9.<sup>[1]</sup> The molecular structure consists of a hydroxyl group on a chiral carbon center attached to a naphthalene ring, which dictates its physical properties and reactivity.<sup>[2]</sup>

Understanding these fundamental properties is the first step in a risk-based approach to safe handling. For example, its solid, crystalline form at room temperature suggests that the primary

exposure risk during routine weighing and transfer is through inhalation of airborne dust, rather than vapor.[3][4] Its high flash point indicates a low flammability hazard under standard lab conditions.[2]

| Property          | Value                             | Source          |
|-------------------|-----------------------------------|-----------------|
| IUPAC Name        | (1S)-1-naphthalen-2-ylethanol     | PubChem[5]      |
| CAS Number        | 27544-18-9                        | SCBT[1]         |
| Molecular Formula | C <sub>12</sub> H <sub>12</sub> O | PubChem[5]      |
| Molecular Weight  | 172.22 g/mol                      | PubChem[5]      |
| Appearance        | White to off-white powder/crystal | CymitQuimica[3] |
| Melting Point     | 70-77 °C                          | Chem-Impex[4]   |
| Boiling Point     | 316 °C at 760 mmHg                | Vulcanchem[2]   |
| Flash Point       | 145.4 °C                          | Vulcanchem[2]   |
| Purity            | ≥98% (GC)                         | CymitQuimica[3] |

## Hazard Assessment: Interpreting the Data Gaps

A critical analysis of available safety data reveals significant gaps, particularly in formal toxicological studies. Many supplier safety data sheets report "no data available" for acute toxicity (oral, dermal, inhalation), carcinogenicity, and mutagenicity.[6] This absence of data does not equate to an absence of hazard. From an experienced scientist's perspective, this necessitates treating the compound with a heightened level of caution, assuming potential hazard until comprehensive data becomes available.

### Primary Routes of Exposure and Potential Effects:

- Inhalation: May cause irritation to the respiratory tract.[7] Fine dust generated during handling poses the most significant risk.

- Skin Contact: May cause skin irritation.[7] While absorption through intact skin may be limited for the solid form, this risk increases when the compound is dissolved in solvents.
- Eye Contact: May cause eye irritation.[7] Direct contact with the solid particles can lead to mechanical irritation.
- Ingestion: May cause irritation to the gastrointestinal tract.[7]

The compound is not classified as hazardous under the US OSHA Hazard Communication Standard 2012 (29 CFR 1910.1200).[7] However, this classification is often based on the lack of available data rather than conclusive evidence of non-toxicity. Therefore, adherence to rigorous safety protocols is non-negotiable.

## Proactive Exposure Control and Personal Protective Equipment (PPE)

Engineering controls and PPE are the primary barriers to exposure. The selection of controls is directly informed by the compound's physical state and the experimental procedure.

### Engineering Controls:

- Ventilation: All handling of the solid compound that could generate dust (e.g., weighing, transferring, preparing solutions) must be conducted in a certified chemical fume hood or a ventilated balance enclosure.[6] This is the most effective way to minimize inhalation risk.

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6] This protects against accidental splashes and airborne particles.
- Skin Protection: Wear standard laboratory clothing (lab coat) and chemically impervious gloves (e.g., nitrile).[7] It is crucial to inspect gloves for tears or pinholes before use. For procedures involving solvents, ensure the chosen glove material is resistant to the specific solvent being used.

- Respiratory Protection: Under normal conditions of use within a fume hood, respiratory protection is not required.<sup>[7]</sup> However, in the event of a large spill or failure of engineering controls, a full-face respirator with a particle filter may be necessary.<sup>[6]</sup>

Diagram 1: PPE Selection Logic

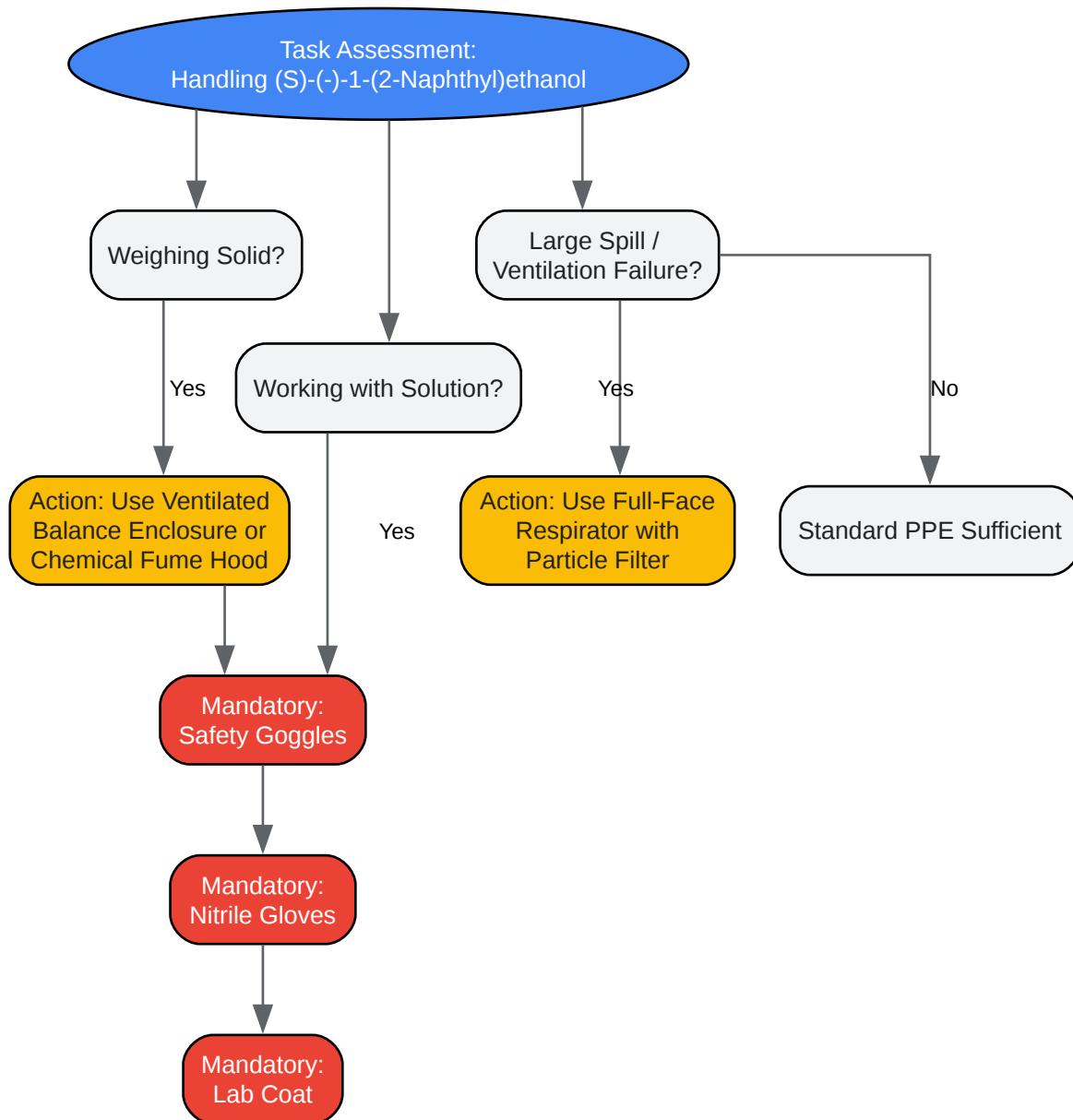
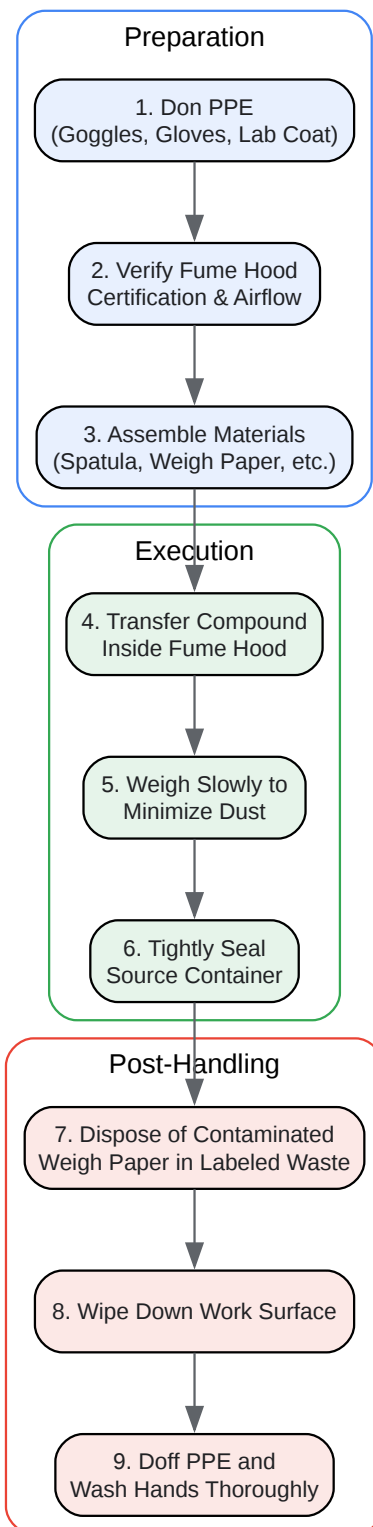


Diagram 2: Safe Handling Workflow

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